

# N-(3-Methylbutyl)acetamide molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N*-(3-Methylbutyl)acetamide

Cat. No.: B088304

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## Introduction to N-(3-Methylbutyl)acetamide

**N-(3-Methylbutyl)acetamide**, also known as N-isopentylacetamide, is an organic compound classified as an acetamide.[1] Its structure features a 3-methylbutyl group attached to the nitrogen atom of an acetamide moiety.[2] This compound is relevant in various chemical and research applications.

## Molecular Formula and Composition

The chemical formula for **N-(3-Methylbutyl)acetamide** is  $C_7H_{15}NO$ . [2][3][4] This formula indicates that each molecule is composed of seven carbon atoms, fifteen hydrogen atoms, one nitrogen atom, and one oxygen atom.

## Calculation of Molecular Weight

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The standard atomic weights for the elements in **N-(3-Methylbutyl)acetamide** are:

- Carbon (C): approximately 12.011 atomic mass units (amu)[5][6]
- Hydrogen (H): approximately 1.008 amu[7][8][9]
- Nitrogen (N): approximately 14.007 amu[10][11]
- Oxygen (O): approximately 15.999 amu[12][13]

The calculated molecular weight is approximately 129.20 g/mol .<sup>[2]</sup> More precise measurements indicate a molecular weight of 129.2001.<sup>[3][4]</sup>

## Data Presentation: Elemental Contribution to Molecular Weight

Element	Symbol	Count	Standard Atomic Weight (amu)	Total Contribution (amu)
Carbon	C	7	12.011	84.077
Hydrogen	H	15	1.008	15.120
Nitrogen	N	1	14.007	14.007
Oxygen	O	1	15.999	15.999
Total	129.203			

## Molecular Structure Visualization

The structural arrangement of atoms within the **N-(3-Methylbutyl)acetamide** molecule is crucial for understanding its chemical properties.

Molecular structure of **N-(3-Methylbutyl)acetamide**.

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Address: 3281 E Guasti Rd

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